

Storage Conditions for I-Atabrine Dihydrochloride

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Compound Focus: I-Atabrine dihydrochloride

Cat. No.: S2800317

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The table below summarizes the recommended storage conditions for different forms of the product:

Form	Temperature	Duration	Key Condition
Powder [1]	-20°C	3 years	Sealed, protected from moisture
Powder [1]	4°C	2 years	Sealed, protected from moisture
Powder (alternative recommendation) [2]	2-8°C	(Stable for 36 months when lyophilized)	Lyophilized, desiccated
Solution (in DMSO) [1] [3]	-80°C	6 months	Sealed storage, away from moisture
Solution (in DMSO) [1] [3]	-20°C	1 month	Sealed storage, away from moisture

Troubleshooting & FAQs

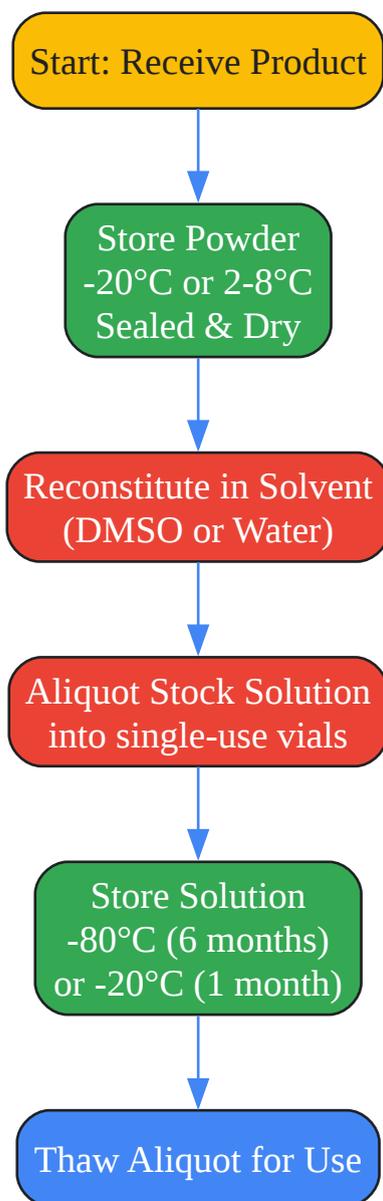
- Why is protection from moisture so critical? I-Atabrine dihydrochloride**, like many salt-based compounds, may be hygroscopic (absorb moisture from the air) [3]. This can lead to clumping, weight

inaccuracy, and potentially accelerate chemical degradation, reducing the product's shelf-life and experimental reliability.

- **What is the best practice for preparing stock solutions?** To maximize the solution's usable life, aliquot the stock solution after preparation into single-use volumes. This prevents repeated freeze-thaw cycles of the main stock, which can cause product inactivation over time [3].
- **How should I handle the product during use?** When removing the powder from the refrigerator or freezer, allow the vial to reach room temperature before opening it. This simple step prevents condensation from forming inside the vial and introducing moisture to the product.

Experimental Workflow for Storage & Reconstitution

The following diagram outlines the recommended workflow for storing and reconstituting **l-Atabrine dihydrochloride** to ensure its stability throughout your experiments.



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References

1. - I | enantiomer of quinacrine | InvivoChem Atabrine dihydrochloride [invivochem.com]

2. - I | CAS#:56100-42-6 | Chemsrce Atabrine dihydrochloride [chemsrc.com]

3. I-Atabrine dihydrochloride | Bacterial Inhibitor [medchemexpress.com]

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